

# Physical properties of 6-Bromoindolin-4-ol (melting point, solubility)

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## Compound of Interest

Compound Name: 6-Bromoindolin-4-ol

Cat. No.: B3196520

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## Technical Guide: Physicochemical Properties of 6-Bromoindolin-4-ol

For the attention of: Researchers, Scientists, and Drug Development Professionals

### Executive Summary

This document addresses the inquiry regarding the core physical properties of **6-Bromoindolin-4-ol**, specifically its melting point and solubility. Following a comprehensive search of available scientific literature and chemical databases, it has been determined that specific, experimentally verified data for the melting point and solubility of **6-Bromoindolin-4-ol** are not readily available in the public domain.

The focus of this guide is therefore to transparently report this data gap and to provide relevant physicochemical information for structurally related compounds. This comparative data may offer researchers initial estimations, though it should be underscored that these are not direct properties of **6-Bromoindolin-4-ol**. No specific experimental protocols for the determination of these properties for **6-Bromoindolin-4-ol**, nor any signaling pathways directly involving this compound, were identified.

### Physical Properties of 6-Bromoindolin-4-ol: Data Unavailability

Extensive searches have not yielded specific quantitative data for the melting point and solubility of **6-Bromoindolin-4-ol**. This suggests that these properties may not have been experimentally determined and published, or that the data resides in proprietary databases. Researchers are advised to consider experimental determination of these properties for any work requiring precise values.

## Physicochemical Data for Structurally Related Compounds

To provide a frame of reference, the following table summarizes the available physical property data for closely related bromo-substituted indole and indolinone derivatives. It is crucial to recognize that minor structural variations, such as the position and nature of functional groups (e.g., a ketone at the 2-position versus a hydroxyl group at the 4-position), can significantly impact physical properties.

| Compound Name                          | Structure          | Melting Point (°C)                        | Solubility         |
|--|--------------------|---|--------------------|
| 6-Bromoindolin-4-ol                    | (Target Compound)  | Data Not Available                        | Data Not Available |
| 6-Bromoindole                          | 92-96              | Data Not Available                        |                    |
| 6-Bromooxindole (6-Bromoindolin-2-one) | Data Not Available | Slightly soluble in water. <sup>[1]</sup> |                    |

## Experimental Protocols and Methodologies

The absence of published data for the physical properties of **6-Bromoindolin-4-ol** extends to the lack of specific experimental protocols for their determination. Standard methodologies for determining melting point (e.g., capillary melting point apparatus) and solubility (e.g., shake-flask method followed by spectroscopic or chromatographic quantification) would be applicable.

## Signaling Pathways and Experimental Workflows

No specific signaling pathways or detailed experimental workflows involving **6-Bromoindolin-4-ol** were identified in the literature. Consequently, the creation of diagrams as requested is not feasible.

## Conclusion

For researchers, scientists, and drug development professionals, the key takeaway is the current absence of publicly available, experimentally determined data for the melting point and solubility of **6-Bromoindolin-4-ol**. While data from related compounds can offer preliminary insights, any research or development efforts hinging on these properties will necessitate their direct experimental measurement. The provided information on related compounds should be used with the explicit understanding that it is not a substitute for data on the specific compound of interest.

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## References

- 1. 6-Bromooxindole, 97% | Fisher Scientific [fishersci.ca]
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